

Flufenacet oxalate vs Flufenacet efficacy comparison

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Compound Focus: Flufenacet oxalate

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Chemical Identity and Relationship

The table below summarizes the core identities of the two substances.

Feature	Flufenacet	Flufenacet Oxalate
Chemical Role	Primary herbicide active substance [1] [2]	A major chemical transformation product (metabolite) of Flufenacet formed in soil [3].
Pesticide Type	Herbicide [2]	Metabolite (of Flufenacet) [3]
IUPAC Name	N-(4-fluorophenyl)-N-(propan-2-yl)-2-{[5-(trifluoromethyl)-1,3,4-thiadiazol-2-yl]oxy}acetamide [2]	[(4-fluorophenyl)(propan-2-yl)amino](oxo)acetic acid [3]
Mode of Action	Inhibition of very long chain fatty acid (VLCFA) synthesis, leading to inhibited seed germination [1] [2].	Not applicable as a standalone pesticide [3].

Experimental Data and Properties

Since **Flufenacet oxalate** is a metabolite, its "efficacy" is not measured. The data instead focuses on the environmental fate of the parent substance and the properties of its breakdown products.

The following table consolidates key experimental data for Flufenacet and its metabolite, **Flufenacet oxalate**.

Property	Flufenacet	Flufenacet Oxalate
Water Solubility	51 mg/L (at 20°C, pH 7), moderate [2].	Information missing from search results.
Soil Adsorption (K _f)	Information missing from search results.	0.132 (mL g ⁻¹); classified as Very mobile in soils [3].
Soil Degradation DT ₅₀ (Lab)	Information missing from search results.	5.83 days (non-persistent), though DT ₉₀ is 123.0 days (persistent) [3].
Mammalian Toxicity (Acute Oral LD ₅₀)	Moderately toxic [2].	Data gap; specific value not available [3].
Ecotoxicity	Moderately to highly toxic to most fauna and flora; low toxicity to honeybees [2]. A 2024 EFSA assessment identified a high risk to aquatic organisms, birds, bees, and earthworms for some uses [4].	Low toxicity to earthworms (acute 14-day LC ₅₀ > 1000 mg/kg) [3].

Experimental Protocols for Assessment

The methodologies for generating the data above are standard in pesticide regulation. Here are the detailed protocols for key tests:

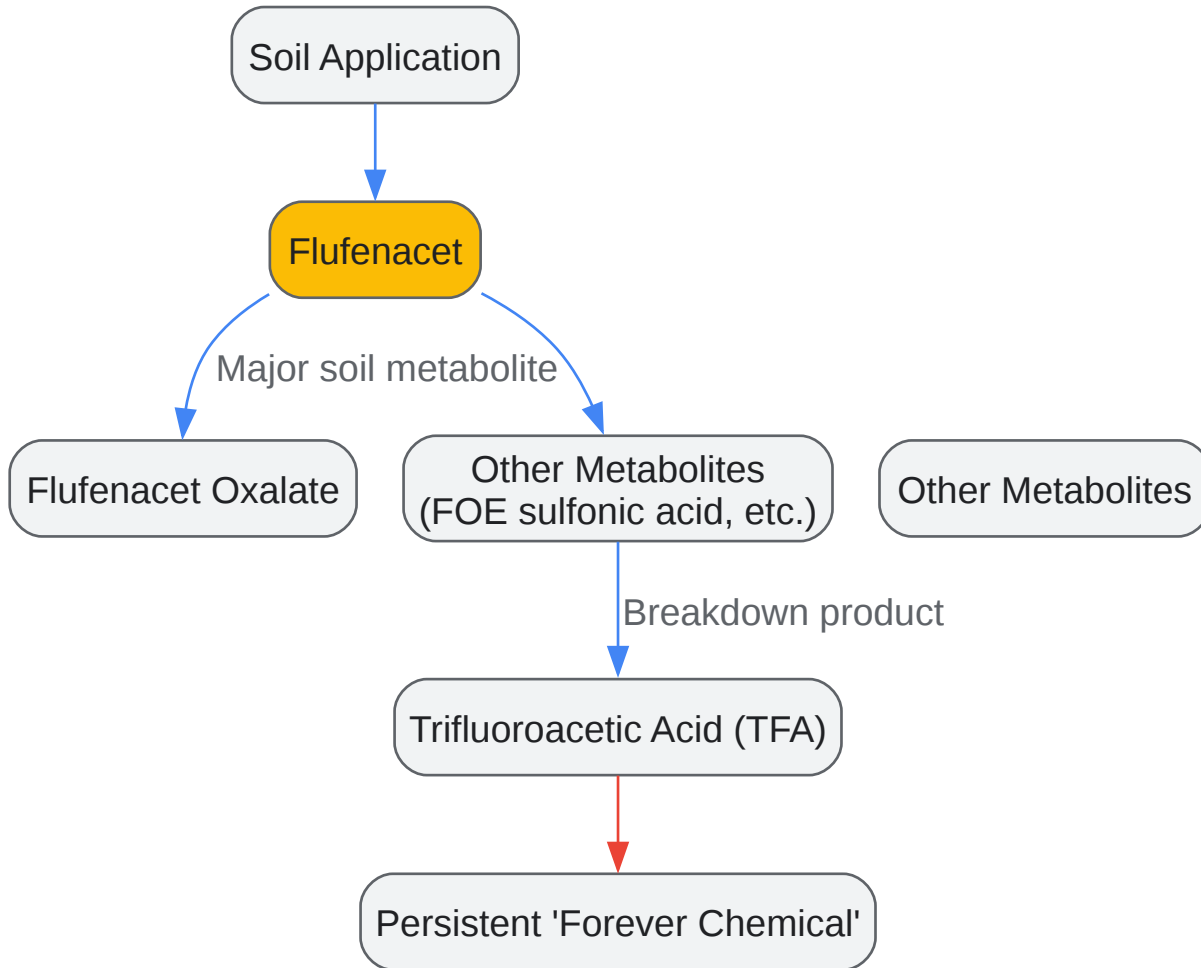
- **Herbicidal Efficacy (Field Experiments)**

- **Purpose:** To evaluate the effectiveness of Flufenacet in controlling target weeds (e.g., black-grass) under real-world conditions [5].
- **Procedure:** The herbicide is applied pre-emergence of the crop according to the proposed representative uses. Weed density and biomass are measured in treated plots versus untreated control plots over time. Efficacy is supported by data from extensive global use [2] [5].
- **Soil Degradation (Aerobic)**
 - **Purpose:** To determine the persistence of a substance (like **Flufenacet oxalate**) in soil [3].
 - **Procedure:** Soil samples are treated with the radiolabeled substance and incubated in the dark at a constant temperature (e.g., 20°C). The rate of degradation is monitored over time by measuring the parent compound and its metabolites. The DT_{50} (time for 50% degradation) is then calculated [3].
- **Soil Adsorption (K_f)**
 - **Purpose:** To assess the mobility of a substance in soil, indicating its potential to leach into groundwater [3].
 - **Procedure:** A batch equilibrium method is used. Soil is mixed with a solution of the test substance and shaken. After centrifugation, the concentration of the substance in the water phase is measured. The adsorption coefficient K_f is calculated based on the difference between the initial and equilibrium solution concentrations [3].

Metabolic Pathway and Risk Assessment Logic

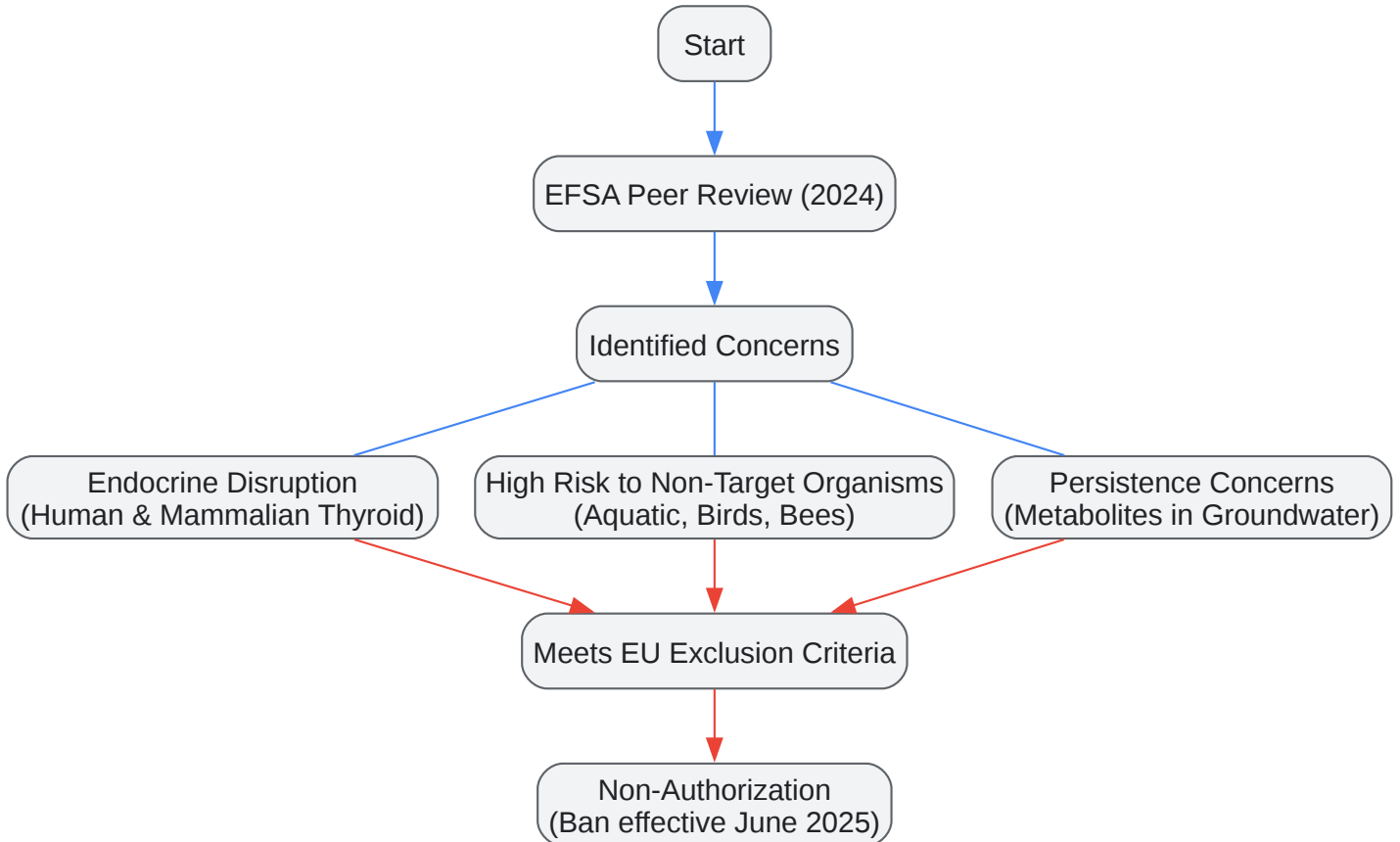
The relationship between Flufenacet and its metabolites, along with the regulatory decision-making process, can be visualized as follows. The diagrams show how the parent herbicide breaks down and the key factors that led to its regulatory ban in the EU.

Flufenacet Metabolic Pathway and Regulatory Impact



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EU Regulatory Decision Logic for Flufenacet



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Key Insights for Researchers

- **Regulatory Status:** The most critical recent development is the **EU's decision to ban flufenacet** [1]. The European Food Safety Authority (EFSA) concluded in 2024 that flufenacet is an endocrine disruptor for humans and wild mammals via the thyroid modality, leading to its non-approval [4] [1]. The ban is expected to be effective from June 2025 [1].
- **Growing Resistance:** Field monitoring has confirmed reduced sensitivity to flufenacet in key weeds like black-grass, and outright resistance in some ryegrass populations [5]. This underscores the need for integrated weed management strategies that do not rely solely on this chemistry.

- **Environmental Profile:** Flufenacet and its metabolites break down into trifluoroacetic acid (TFA), which is a persistent environmental pollutant and can be classified as a PFAS ("forever chemical") [1].

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